

Personal protective equipment for handling 3-Hydroxy-5-nitrobenzoic acid

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Compound of Interest

Compound Name: 3-Hydroxy-5-nitrobenzoic acid

Cat. No.: B184562

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Essential Safety and Handling Guide for 3-Hydroxy-5-nitrobenzoic Acid

This guide provides comprehensive safety protocols, operational procedures, and disposal plans for the handling of **3-Hydroxy-5-nitrobenzoic acid**. Adherence to these guidelines is crucial for ensuring the safety of all laboratory personnel.

Hazard Identification and Quantitative Data

3-Hydroxy-5-nitrobenzoic acid is a combustible solid that can be harmful if swallowed and may cause skin, eye, and respiratory irritation.^{[1][2]} A summary of its key properties is provided below.

Property	Value
Molecular Formula	C ₇ H ₅ NO ₅
Molecular Weight	183.12 g/mol
Appearance	Solid
Melting Point	190-195 °C
Hazard Classifications	Acute Toxicity 4 (Oral), Skin Irritant 2, Eye Irritant 2, Specific Target Organ Toxicity - Single Exposure 3 (Respiratory system)
Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation) [1] [2]
Precautionary Statements	P261, P264, P270, P301 + P312, P302 + P352, P305 + P351 + P338

Personal Protective Equipment (PPE)

A multi-layered PPE approach is mandatory to minimize exposure risk. The following table outlines the required PPE for handling **3-Hydroxy-5-nitrobenzoic acid**.

Body Part	Protection	Specifications and Best Practices
Hands	Chemical-resistant gloves	Nitrile or butyl rubber gloves are recommended. Inspect gloves for any signs of degradation before use and change them immediately if contamination occurs.[3][4]
Eyes/Face	Safety goggles and face shield	Wear chemical safety goggles that comply with OSHA 29 CFR 1910.133 or European Standard EN166.[4][5][6] A face shield should be worn in addition to goggles when there is a significant risk of splashing.[7]
Body	Laboratory coat	A full-length, buttoned laboratory coat is required.[7] For tasks with a higher risk of splashes, a chemical-resistant apron should be worn over the lab coat.
Respiratory	NIOSH/MSHA-approved respirator	A respirator is necessary if dust generation is likely and work is not being conducted within a chemical fume hood. [3][5]

Operational Plan: Step-by-Step Handling Procedures

A systematic workflow is essential for minimizing the risks associated with handling **3-Hydroxy-5-nitrobenzoic acid**.

3.1. Preparation and Engineering Controls:

- Ventilation: Always handle this chemical in a well-ventilated area, preferably within a certified chemical fume hood, especially when dust may be generated.[\[3\]](#)[\[5\]](#)
- Eyewash & Safety Shower: Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[\[3\]](#)[\[6\]](#)
- PPE Inspection: Before initiating any work, thoroughly inspect all PPE for any signs of damage or degradation. Do not use compromised equipment.[\[3\]](#)

3.2. Chemical Handling:

- Weighing: To minimize dust generation, weigh the chemical in a fume hood or a ventilated balance enclosure.
- Personal Hygiene: Wash hands thoroughly after handling is complete and before leaving the work area.[\[3\]](#)[\[4\]](#) Do not eat, drink, or smoke in the designated work area.[\[3\]](#)

3.3. Spill Response:

- Small Spills: For minor spills, and while wearing appropriate PPE, carefully sweep up the material, avoiding dust generation, and place it into a suitable, sealed container for disposal.[\[4\]](#)[\[5\]](#)
- Large Spills: In the event of a large spill, evacuate the immediate area and notify the appropriate safety personnel.[\[7\]](#)

Disposal Plan

Proper disposal of **3-Hydroxy-5-nitrobenzoic acid** and contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

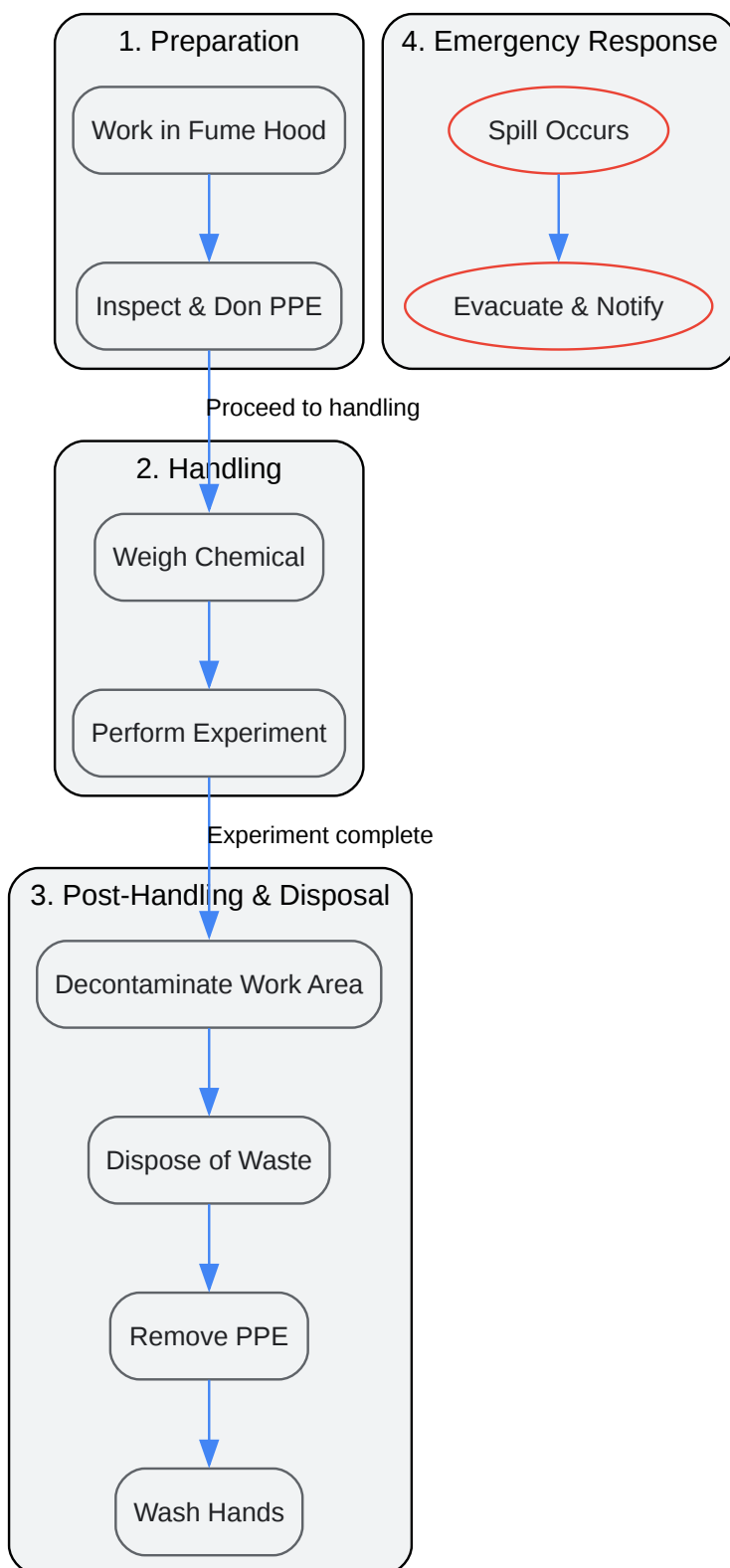
- Chemical Waste: Dispose of unused or waste **3-Hydroxy-5-nitrobenzoic acid** in a clearly labeled, sealed container as hazardous waste. Do not mix it with other waste streams.[\[7\]](#)
- Contaminated Materials: Any disposable items, such as gloves, absorbent pads, and weighing paper that are contaminated with the chemical, should be placed in a designated

solid waste container.[7]

- Container Labeling: All waste containers must be clearly labeled with the full chemical name, "**3-Hydroxy-5-nitrobenzoic acid**," and appropriate hazard warnings (e.g., "Irritant").[7]

Workflow for Safe Handling

The following diagram illustrates the key steps for the safe handling of **3-Hydroxy-5-nitrobenzoic acid**.



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Caption: Workflow for handling **3-Hydroxy-5-nitrobenzoic acid**.

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